

Application Notes and Protocols: Preparation of Tris(2-methylphenyl)plumbane

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Compound of Interest

Compound Name: *Tri(O-tolyl)lead*

Cat. No.: B11949935

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Introduction

Tris(2-methylphenyl)plumbane is an organolead compound that, like other organometallic reagents, holds potential for applications in organic synthesis and materials science. This document provides a detailed protocol for the laboratory-scale synthesis of tris(2-methylphenyl)plumbane via the Grignard reaction. The procedure involves the reaction of 2-methylphenylmagnesium bromide with lead(II) chloride. Given the hazardous nature of organolead compounds, this protocol must be carried out with strict adherence to the safety precautions outlined below.

Disclaimer: Organolead compounds are highly toxic and should be handled only by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment. All waste materials must be disposed of as hazardous waste according to institutional and local regulations.

Quantitative Data

As specific experimental data for tris(2-methylphenyl)plumbane is not widely available in the literature, the following table provides representative data for the closely related and well-characterized compound, triphenylplumbane, which can be used as an estimate for the expected properties of the target compound.

Parameter	Representative Value (for Triphenylplumbane)
Molecular Formula	C ₁₈ H ₁₆ Pb
Molecular Weight	439.52 g/mol
Appearance	White crystalline solid
Melting Point	222-224 °C
¹ H NMR (CDCl ₃ , δ)	7.25-7.50 (m, 15H, Ar-H)
¹³ C NMR (CDCl ₃ , δ)	128.4 (d), 129.0 (d), 137.4 (s), 150.9 (s)
Typical Yield	60-70%

Experimental Protocol

This protocol details the synthesis of tris(2-methylphenyl)plumbane from 2-bromotoluene and lead(II) chloride. The process is divided into two main stages: the preparation of the Grignard reagent and the subsequent reaction with lead(II) chloride.

Materials and Reagents:

- 2-Bromotoluene (o-bromotoluene), anhydrous
- Magnesium turnings
- Iodine (crystal)
- Lead(II) chloride (PbCl₂), anhydrous
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Toluene, anhydrous
- Hydrochloric acid (HCl), 1 M
- Saturated aqueous ammonium chloride (NH₄Cl) solution

- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Hexane or pentane for recrystallization

Equipment:

- Three-neck round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Inert gas supply (Nitrogen or Argon) with a manifold
- Schlenk line equipment (optional, but recommended)
- Cannula for liquid transfer
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:**Part 1: Preparation of 2-Methylphenylmagnesium Bromide (Grignard Reagent)**

- **Apparatus Setup:** Assemble a dry three-neck flask equipped with a reflux condenser (with a drying tube or inert gas inlet), a dropping funnel, and a magnetic stir bar. All glassware must be oven-dried and cooled under an inert atmosphere.

- Initiation: Place magnesium turnings (1.2 equivalents) in the flask. Add a small crystal of iodine to activate the magnesium surface.
- Grignard Formation: In the dropping funnel, prepare a solution of 2-bromotoluene (1.0 equivalent) in anhydrous diethyl ether or THF. Add a small portion of this solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disappears and bubbling is observed. If the reaction does not start, gentle warming may be applied.
- Addition: Once the reaction has initiated, add the remaining 2-bromotoluene solution dropwise at a rate that maintains a gentle reflux.
- Completion: After the addition is complete, reflux the mixture for an additional 1-2 hours to ensure complete formation of the Grignard reagent. The resulting solution should be a cloudy grey or brown.

Part 2: Synthesis of Tris(2-methylphenyl)plumbane

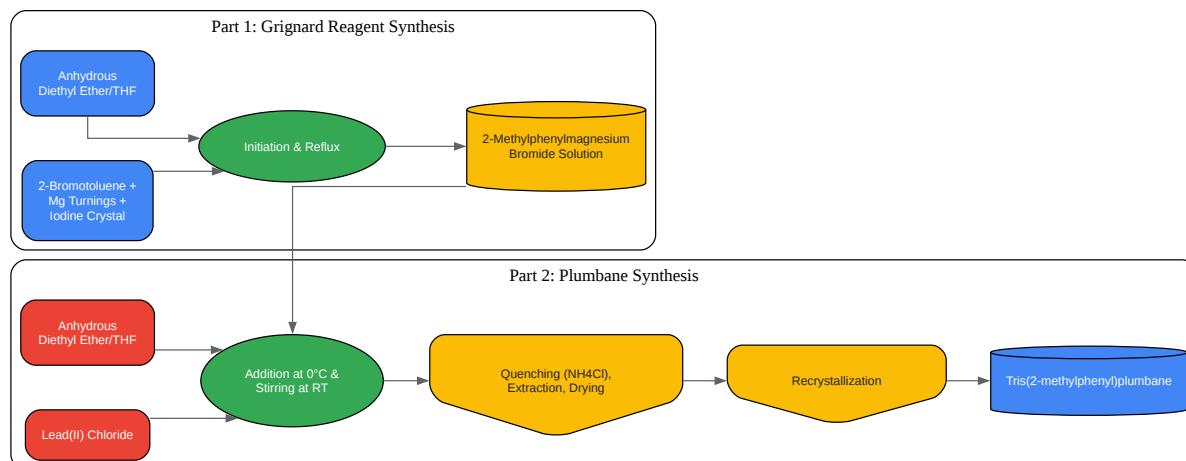
- Reaction Setup: In a separate, dry three-neck flask equipped with a mechanical stirrer, a dropping funnel, and an inert gas inlet, suspend anhydrous lead(II) chloride (0.33 equivalents) in anhydrous diethyl ether or THF.
- Cooling: Cool the lead(II) chloride suspension to 0 °C using an ice bath.
- Addition of Grignard Reagent: Transfer the prepared 2-methylphenylmagnesium bromide solution to the dropping funnel via cannula and add it dropwise to the cooled lead(II) chloride suspension with vigorous stirring. A color change and the formation of a precipitate will be observed.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-3 hours.
- Quenching: Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Work-up: Transfer the mixture to a separatory funnel. Add 1 M hydrochloric acid to dissolve any remaining magnesium salts. Extract the aqueous layer with diethyl ether or toluene.

- Drying and Evaporation: Combine the organic layers and dry over anhydrous sodium sulfate or magnesium sulfate. Filter and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product is a solid. Recrystallize the solid from a suitable solvent such as hexane or pentane to obtain pure tris(2-methylphenyl)plumbane as a crystalline solid.

Safety Precautions

- Toxicity: Organolead compounds are highly toxic. Avoid inhalation, ingestion, and skin contact. All manipulations should be performed in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Wear a lab coat, chemical safety goggles, and chemical-resistant gloves (nitrile or neoprene) at all times.
- Inert Atmosphere: Grignard reagents are sensitive to air and moisture. The reaction must be carried out under an inert atmosphere of nitrogen or argon.
- Fire Hazard: Diethyl ether and THF are highly flammable. Ensure there are no open flames or spark sources in the vicinity.
- Waste Disposal: All glassware and disposable materials contaminated with organolead compounds must be decontaminated or disposed of as hazardous waste. Aqueous and organic waste streams containing lead must be collected and disposed of separately.

Diagrams

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